

L-165041: Application Notes and Protocols for Research

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Compound of Interest

Compound Name: L-165041

Cat. No.: B1673701

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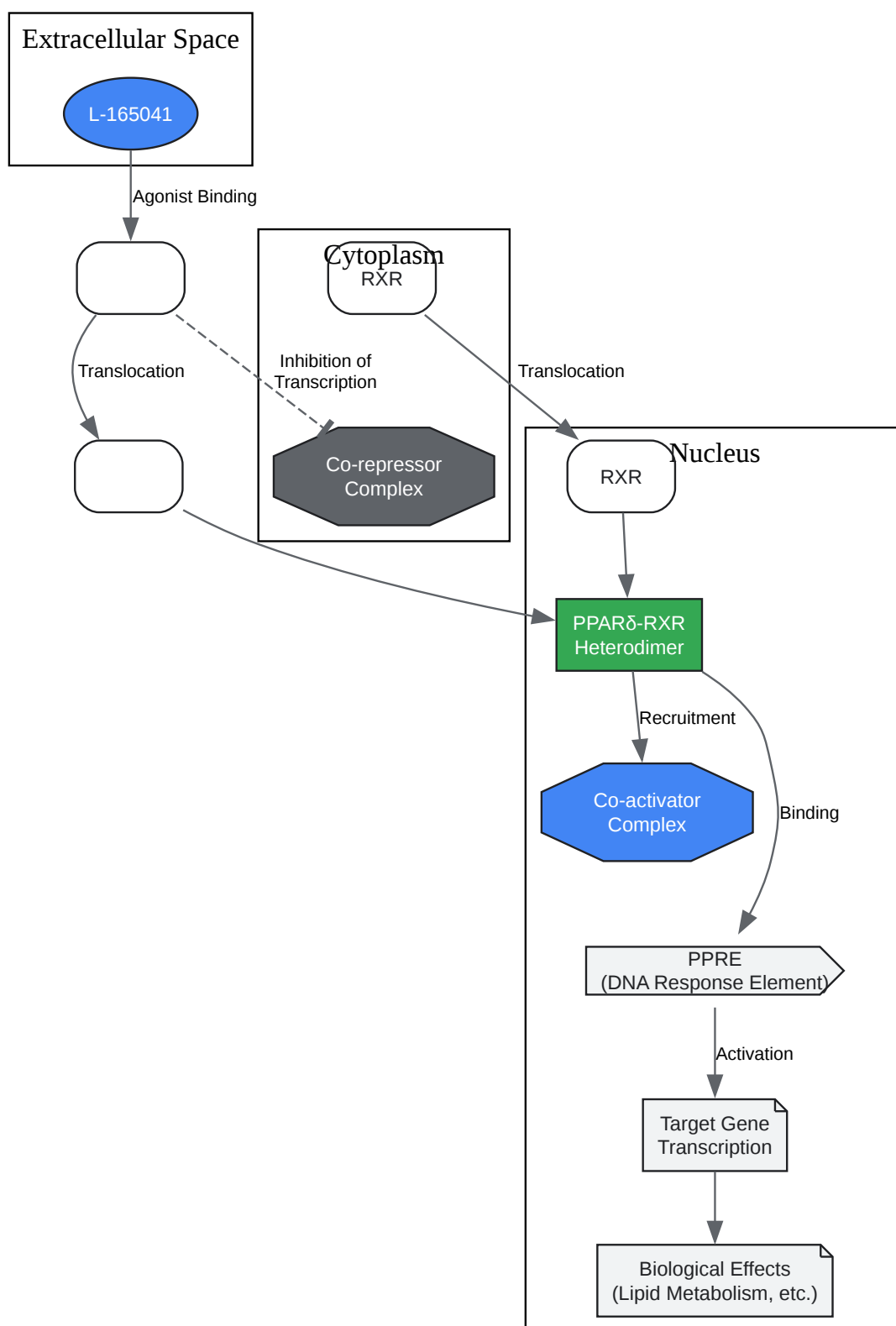
Introduction

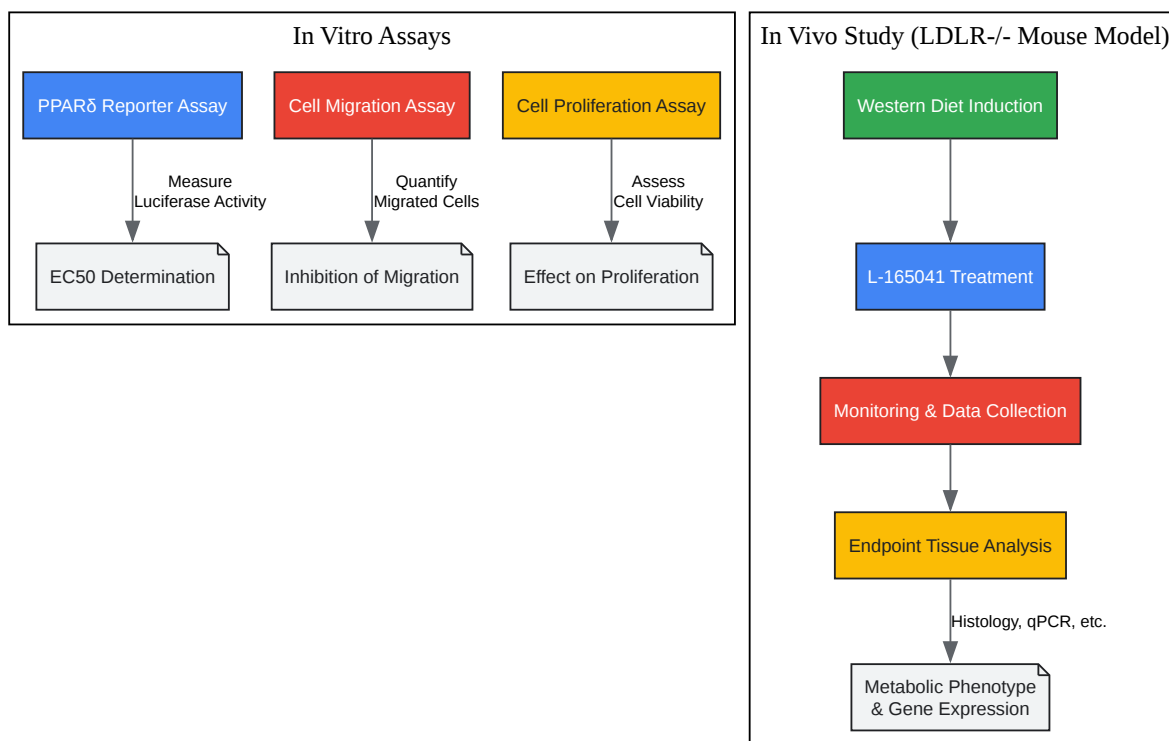
L-165041 is a potent and selective agonist of the Peroxisome Proliferator-Activated Receptor Delta (PPAR δ), a nuclear receptor that plays a crucial role in the regulation of lipid metabolism, inflammation, and cellular proliferation.^{[1][2]} This cell-permeable phenoxyacetic acid derivative has demonstrated significant effects in both in vitro and in vivo models, making it a valuable tool for research in metabolic diseases, cardiovascular conditions, and oncology. These application notes provide an overview of **L-165041**, its mechanism of action, and detailed protocols for its use in key research applications.

Mechanism of Action

L-165041 selectively binds to and activates PPAR δ , which then forms a heterodimer with the Retinoid X Receptor (RXR). This complex binds to Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, leading to the regulation of their transcription. This signaling pathway is central to the control of fatty acid oxidation, glucose homeostasis, and inflammatory responses.

Signaling Pathway Diagram





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References

- 1. Frontiers | In vitro Cell Migration, Invasion, and Adhesion Assays: From Cell Imaging to Data Analysis [frontiersin.org]
- 2. Transwell In Vitro Cell Migration and Invasion Assays - PMC [pmc.ncbi.nlm.nih.gov]

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